

# Using phenyl chlorothioformate for dehydration of alcohols

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## Compound of Interest

Compound Name: Chlorothioformic acid

CAS No.: 16890-85-0

Cat. No.: B12812897

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Application Note: Dehydration of Alcohols via Phenyl Thionocarbonates

## Executive Summary

The dehydration of alcohols to alkenes is a cornerstone transformation in organic synthesis. While acid-catalyzed dehydration is common, it is often unsuitable for complex substrates due to harsh conditions and the risk of carbocation-mediated rearrangements (Wagner-Meerwein shifts).

This guide details the Phenoxythiocarbonyl Dehydration, a robust variation of the classical Chugaev elimination. By converting an alcohol into an

-alkyl

-phenyl thionocarbonate using phenyl chlorothioformate, researchers can effect a thermal, syn-selective elimination under neutral conditions.

Key Advantages:

- Regiocontrol: Strictly syn-elimination (Ei mechanism) allows for predictable stereochemical outcomes.
- Mildness: Avoids strong acids, preventing skeletal rearrangements.
- Safety & Handling: Superior to the classic methyl xanthate (Chugaev) method by eliminating the use of neurotoxic carbon disulfide ( ) and carcinogenic methyl iodide ( ), and avoiding the formation of methanethiol (stench).

## Chemical Basis & Mechanism[1][2][3][4]

### The Reagent

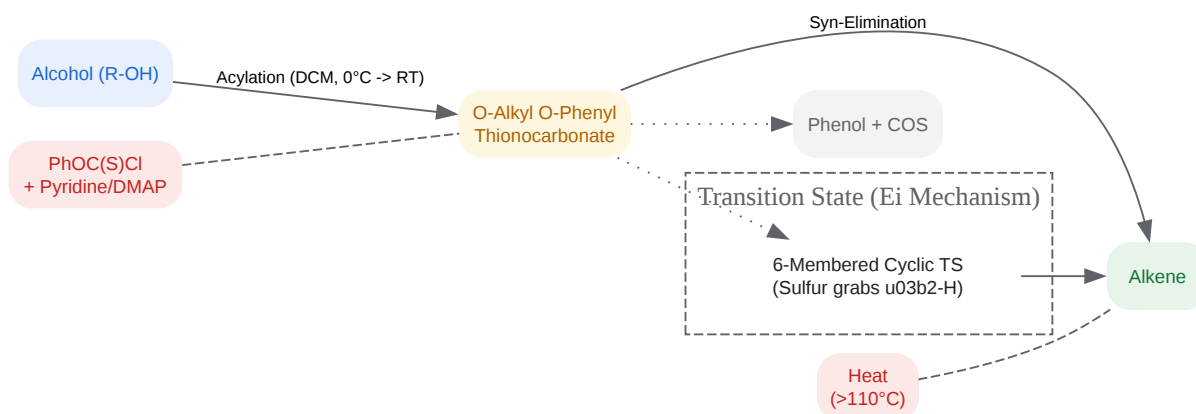
Phenyl Chlorothioformate (PhOC(S)Cl) is the electrophile of choice. It reacts with alcohols in the presence of a base to form a mixed thionocarbonate.

- CAS: 1005-56-7
- Synonyms: Phenyl chlorothionoformate, Phenoxythiocarbonyl chloride.
- Physical State: Clear yellow liquid (bp 81-83 °C / 6 mmHg).

### Reaction Pathway

The transformation proceeds in two distinct phases:[1]

- Derivatization: The alcohol attacks the thiocarbonyl center, displacing chloride to form the -alkyl -phenyl thionocarbonate.
- Pyrolysis (Elimination): Upon heating (typically 100–150 °C), the thionocarbonate undergoes an intramolecular [3,3]-sigmatropic rearrangement (retro-ene type) or simply a cyclic syn-elimination. The thiono sulfur atom abstracts a -hydrogen, collapsing the system to release the alkene, carbonyl sulfide (COS), and phenol.



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Figure 1: Reaction pathway from alcohol to alkene via phenyl thionocarbonate intermediate.

## Comparative Analysis

The Phenoxythiocarbonyl method offers distinct advantages over other dehydration protocols.

Feature	Acid Catalysis ( )	Burgess Reagent	Classic Chugaev (Me- Xanthate)	Phenyl Thionocarbonat e
Mechanism	E1 (Carbocation)	Syn-Elimination	Syn-Elimination	Syn-Elimination
pH Conditions	Strongly Acidic	Neutral	Basic	Basic
			Neutral	Neutral
Rearrangements	Common (Wagner- Meerwein)	Rare	Rare	Rare
Atom Economy	High	Low	Low	Moderate
Reagent Stability	High	Moisture Sensitive	Unstable Intermediates	Stable Reagent
Byproducts	Water, Polymers	Amine, Sulfonic acid	MeSH (Stench), COS	Phenol, COS
Toxicity	Corrosive	Moderate	High ( , MeI)	Moderate

## Experimental Protocol

### Reagents & Equipment[6]

- Substrate: Primary, Secondary, or Tertiary Alcohol (1.0 equiv).
- Reagent: Phenyl chlorothioformate (1.2 – 1.5 equiv).
- Base: Pyridine (2.0 – 3.0 equiv) or DMAP (0.1 equiv) with TEA.
- Solvent 1 (Acylation): Dichloromethane (DCM) or THF (Anhydrous).
- Solvent 2 (Pyrolysis): Toluene (bp 110°C), Xylene (bp 140°C), or o-Dichlorobenzene (bp 180°C).

## Step 1: Formation of -Phenyl Thionocarbonate

- Setup: Flame-dry a round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet.
- Dissolution: Dissolve the alcohol (10 mmol) in anhydrous DCM (30 mL).
- Base Addition: Add Pyridine (20-30 mmol). Optional: Add DMAP (1 mmol) to accelerate sluggish secondary/tertiary alcohols.
- Reagent Addition: Cool the solution to 0 °C. Dropwise add Phenyl chlorothioformate (12-15 mmol) via syringe over 10 minutes.
  - Note: The reaction is exothermic. A yellow color may develop.
- Reaction: Allow to warm to room temperature and stir for 2–12 hours. Monitor by TLC (the thionocarbonate is usually less polar than the starting alcohol).
- Workup:
  - Quench with water.<sup>[2]</sup>
  - Wash organic layer with 1M HCl (to remove pyridine), then Saturated \_\_\_\_\_, then Brine.
  - Dry over \_\_\_\_\_, filter, and concentrate in vacuo.
  - Checkpoint: The intermediate is typically a stable oil or solid. It can often be used directly, but flash chromatography (SiO<sub>2</sub>, Hex/EtOAc) is recommended for high-value substrates.

## Step 2: Thermal Elimination

- Solvent Selection: Choose a solvent with a boiling point >100 °C. Toluene is standard. If the elimination is slow, switch to Xylene.
- Dissolution: Dissolve the thionocarbonate intermediate in the chosen solvent (0.1 M concentration).

- Heating: Heat to reflux under an inert atmosphere ( ).
  - Time: Elimination typically requires 1–6 hours.
- Monitoring: Monitor by TLC or GC-MS. Look for the disappearance of the thionocarbonate spot and the appearance of the less polar alkene.
- Workup:
  - Cool to room temperature.
  - Crucial Step (Phenol Removal): Wash the organic layer with 1M NaOH or KOH (2x). This converts the phenol byproduct into water-soluble sodium phenoxide.
  - Wash with brine, dry over , and concentrate.
- Purification: Isolate the alkene via column chromatography or distillation.

## Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield (Step 1)	Steric hindrance	Add DMAP (10-20 mol%); Increase temp to reflux (DCM).
No Elimination (Step 2)	Temperature too low	Switch solvent from Toluene to Xylene or o-Dichlorobenzene.
Isomerization	Product unstable	Ensure the reaction vessel is acid-free; add a radical inhibitor (BHT) if radical side-reactions are suspected (rare).
Stench	Sulfur byproducts	While less smelly than Chugaev, sulfur compounds can linger. Bleach glassware to oxidize residues.

### Safety Warning:

- Phenyl chlorothioformate is corrosive and toxic. Handle in a fume hood.
- COS (Carbonyl Sulfide) is a byproduct of the elimination. It is a toxic gas. Ensure the reflux condenser is vented into a fume hood.

## References

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## Sources

- [1. Deoxygenative Functionalization of Alcohols and Carbonyl Compounds via Electrochemical Reduction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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